

# analytical techniques for measuring thorium in gold samples

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## Compound of Interest

Compound Name: Gold;thorium

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## Inductively Coupled Plasma Mass Spectrometry (ICP-MS)

ICP-MS is a highly sensitive technique capable of detecting metals and several non-metals at concentrations as low as parts per trillion (ppt). For the analysis of thorium in gold, a chemical separation step is crucial to remove the gold matrix, which can cause significant interferences.

## Application Note: ICP-MS for Thorium in Gold

This method is ideal for determining the total concentration of thorium and its long-lived isotopes (e.g.,  $^{232}\text{Th}$ ) in gold samples. Due to the complexity of the gold matrix, sample digestion followed by selective separation of thorium is mandatory to avoid spectral and non-spectral interferences. Potential polyatomic interferences, such as  $^{197}\text{Au}^{35}\text{Cl}^+$ , can overlap with the mass of thorium isotopes, leading to inaccurate results[1]. The use of a separation resin, such as UTEVA®, has been shown to provide high recovery rates of over 90% for thorium from complex matrices[2].

## Experimental Protocol: ICP-MS

### 1. Sample Preparation and Digestion:

- Weigh approximately 1 gram of the gold sample accurately.
- Place the sample in a clean beaker.

- Add 20 mL of fresh aqua regia (3:1 mixture of concentrated hydrochloric acid and nitric acid).
- Gently heat the mixture on a hot plate in a fume hood until the gold is completely dissolved.
- Allow the solution to cool to room temperature.

## 2. Thorium Separation using UTEVA® Resin:

- Condition a UTEVA® resin cartridge by passing 10 mL of 3M nitric acid through it.
- Load the digested gold sample solution onto the conditioned cartridge.
- Wash the cartridge with 20 mL of 3M nitric acid to remove the gold matrix and other interfering elements.
- Elute the thorium from the cartridge using 10 mL of 0.01M hydrochloric acid.
- Collect the eluate in a clean sample tube for analysis.

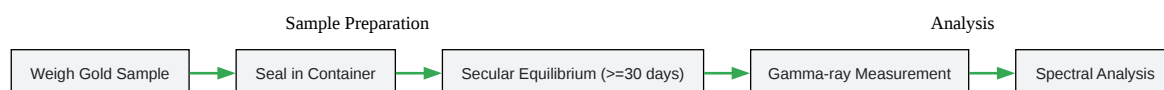
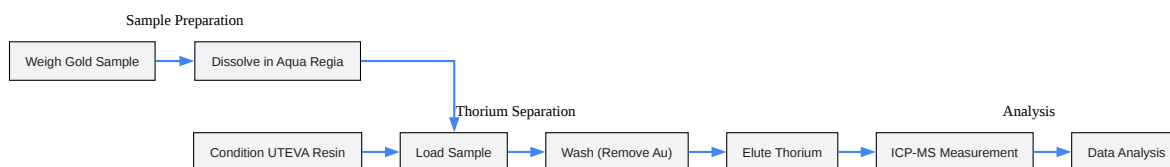
## 3. ICP-MS Analysis:

- Prepare a series of thorium calibration standards in a matrix matching the eluting acid (0.01M HCl).
- Introduce an internal standard (e.g.,  $^{209}\text{Bi}$ ) to all samples and standards to correct for instrumental drift.
- Aspirate the samples and standards into the ICP-MS.
- Monitor the signal for  $^{232}\text{Th}$ .
- Quantify the thorium concentration in the samples using the calibration curve.

## Quantitative Data: ICP-MS

Parameter	Value	Reference
Detection Limit (LOD)	0.1 - 2.3 ppt	[2]
Precision (RSD)	< 5%	[3]
Accuracy (Recovery)	> 90%	[2]

## Experimental Workflow: ICP-MS



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## References

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